

An In-depth Technical Guide to Bis(trimethylsilyl) azelaate

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Compound of Interest

Compound Name: *Bis(trimethylsilyl) azelaate*

Cat. No.: *B099416*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Bis(trimethylsilyl) azelaate, the trimethylsilyl ester derivative of azelaic acid, is a crucial molecule primarily synthesized to enhance the volatility of its parent compound for gas chromatography-mass spectrometry (GC-MS) analysis. This technical guide provides a comprehensive overview of its synthesis, characterization, and primary applications. Detailed experimental protocols, quantitative data, and workflow diagrams are presented to facilitate its preparation and use in a laboratory setting. While its predominant role is in analytical chemistry, this guide also touches upon the broader context of silylation in chemical and pharmaceutical research.

Introduction

Azelaic acid, a naturally occurring dicarboxylic acid, exhibits a range of biological activities and is utilized in various dermatological formulations. However, its low volatility presents a significant challenge for analytical characterization by gas chromatography (GC). To overcome this limitation, derivatization techniques are employed, with trimethylsilylation being a common and effective method. The conversion of azelaic acid to **Bis(trimethylsilyl) azelaate** significantly increases its volatility, enabling precise and reproducible analysis by GC-MS. This guide details the discovery, synthesis, and analytical applications of this important derivative.

Physicochemical Properties and Characterization

Bis(trimethylsilyl) azelaate is characterized by the following properties:

Property	Value	Source
IUPAC Name	bis(trimethylsilyl) nonanedioate	[PubChem]
Chemical Formula	C ₁₅ H ₃₂ O ₄ Si ₂	[PubChem]
Molecular Weight	332.58 g/mol	[PubChem]
CAS Number	17906-08-0	[PubChem]

Table 1: Physicochemical Properties of **Bis(trimethylsilyl) azelaate**[\[1\]](#)

Analytical characterization is primarily performed using GC-MS. The mass spectrum of **Bis(trimethylsilyl) azelaate** shows characteristic fragmentation patterns that are used for its identification and quantification.

Mass Spectrometry Data (GC-MS)	
Instrument	JEOL JMS-01-SG
Ionization	Electron Ionization (EI)
Top 5 Peaks (m/z)	73 (99.99), 75 (66.10), 201 (43.80), 117 (28.90), 55 (28.20)

Table 2: Mass Spectrometry Data for **Bis(trimethylsilyl) azelaate**[\[1\]](#)

Synthesis of Bis(trimethylsilyl) azelaate: An Experimental Protocol

The synthesis of **Bis(trimethylsilyl) azelaate** is achieved through the silylation of azelaic acid. The most common and efficient method involves the use of N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) as the silylating agent, often in the presence of a catalyst such as Trimethylchlorosilane (TMCS).

Materials and Reagents

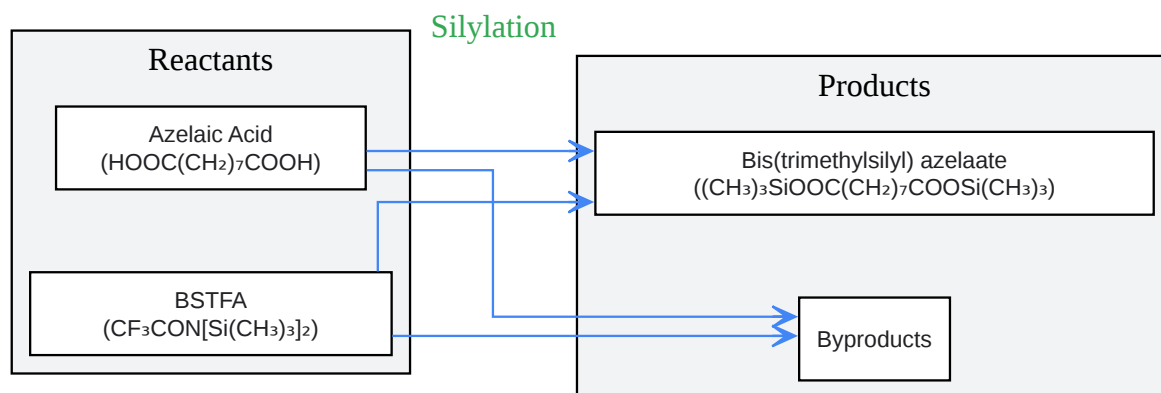
- Azelaic acid ($C_9H_{16}O_4$)
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA)
- Trimethylchlorosilane (TMCS)
- Pyridine (anhydrous)
- Ethyl acetate (anhydrous)
- Nitrogen gas (for inert atmosphere)
- Glass reaction vials with screw caps and septa

Experimental Procedure

- Preparation of Azelaic Acid Solution: Accurately weigh approximately 1-10 mg of azelaic acid and place it into a clean, dry reaction vial.
- Dissolution: Add 1.0 mL of anhydrous pyridine to the vial to dissolve the azelaic acid.
- Addition of Silylating Agent: To the solution, add 0.2 mL of BSTFA and 0.1 mL of TMCS. The addition of TMCS as a catalyst enhances the reactivity of BSTFA.^[2]
- Reaction: Tightly cap the vial and heat the mixture at 60-70°C for 15-30 minutes. The reaction is rapid, and silylation is typically complete within 5 minutes.^[3]
- Cooling and Analysis: After the reaction, allow the vial to cool to room temperature. The resulting solution containing **Bis(trimethylsilyl) azelaate** is then ready for direct injection into the GC-MS system.

Reaction Scheme

The silylation of azelaic acid with BSTFA proceeds as follows:

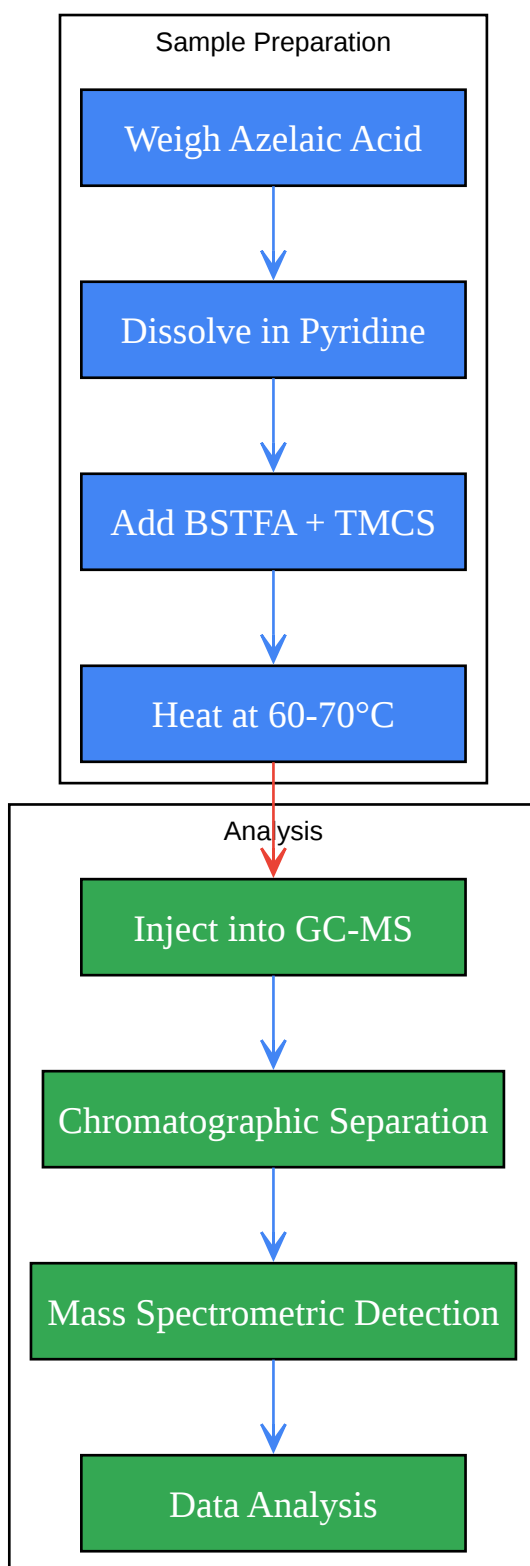


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Caption: Silylation of Azelaic Acid with BSTFA.

Experimental Workflow

The overall workflow for the preparation and analysis of **Bis(trimethylsilyl) azelaate** is depicted below.



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Caption: Workflow for **Bis(trimethylsilyl) azelaate** synthesis and analysis.

Applications in Research and Drug Development

The primary application of **Bis(trimethylsilyl) azelaate** is as a volatile derivative for the quantitative analysis of azelaic acid in various matrices, including biological samples and pharmaceutical formulations.[4][5] This is particularly relevant in:

- **Metabolomics:** Trimethylsilylation is a widely used derivatization technique in GC-MS-based metabolomics to analyze a broad range of metabolites, including organic acids.[6]
- **Pharmacokinetic Studies:** Determining the concentration of azelaic acid in biological fluids is essential for understanding its absorption, distribution, metabolism, and excretion (ADME) profile.
- **Quality Control:** In the pharmaceutical industry, this method is used for the quality control of topical formulations containing azelaic acid.

While **Bis(trimethylsilyl) azelaate** itself is not known to have direct therapeutic applications, its synthesis is an enabling step for research on the therapeutic effects of azelaic acid.

Conclusion

The synthesis of **Bis(trimethylsilyl) azelaate** via silylation with BSTFA is a robust and efficient method for the derivatization of azelaic acid. This process is indispensable for the accurate and sensitive quantification of azelaic acid by GC-MS. The detailed protocols and data presented in this guide are intended to support researchers, scientists, and drug development professionals in the application of this essential analytical technique. Further research into the applications of silylation in modifying the properties of therapeutic agents could open new avenues in drug delivery and formulation science.

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References

- 1. Bis(trimethylsilyl) azelaate | C15H32O4Si2 | CID 519492 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tcichemicals.com [tcichemicals.com]
- 3. tandfonline.com [tandfonline.com]
- 4. Evaluation of a gas chromatography method for azelaic acid determination in selected biological samples - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Gas chromatography/trace analysis of derivatized azelaic acid as a stability marker - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Fully Automated Trimethylsilyl (TMS) Derivatisation Protocol for Metabolite Profiling by GC-MS - PMC [pmc.ncbi.nlm.nih.gov]
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